

A Technical Guide to 2-Acetamido-5-bromoisonicotinic Acid: Synonyms and Chemical Identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Acetamido-5-bromoisonicotinic acid

Cat. No.: B057784

[Get Quote](#)

For professionals in research, and drug development, a precise understanding of chemical nomenclature is paramount. This guide provides a focused overview of the synonyms and alternative names for the compound **2-Acetamido-5-bromoisonicotinic acid**, a molecule of interest in various chemical and pharmaceutical research domains.

Nomenclature and Identification

2-Acetamido-5-bromoisonicotinic acid is a substituted pyridine carboxylic acid. The systematic naming and various identifiers are crucial for accurate database searching and material procurement.

A comprehensive list of synonyms and alternative names has been compiled to facilitate its identification.^{[1][2]} These include:

- 2-(ACETYLAMINO)-5-BROMOPYRIDINE-4-CARBOXYLIC ACID^[2]
- 2-ACETAMIDO-5-BROMOPYRIDINE-4-CARBOXYLIC ACID^{[1][2]}
- 5-BROMO-2-ACETAMIDOPYRIDINE-4-CARBOXYLIC ACID^[2]
- 4-Pyridinecarboxylicacid, 2-(acetylamino)-5-bromo-^[3]

- 2-ACETYLAMINO-5-BROMO-4-PYRIDINECARBOXYLIC ACID[2]

In addition to these chemical names, the compound is also known by the identifier ABBYPHARMA AP-12-5995.[2]

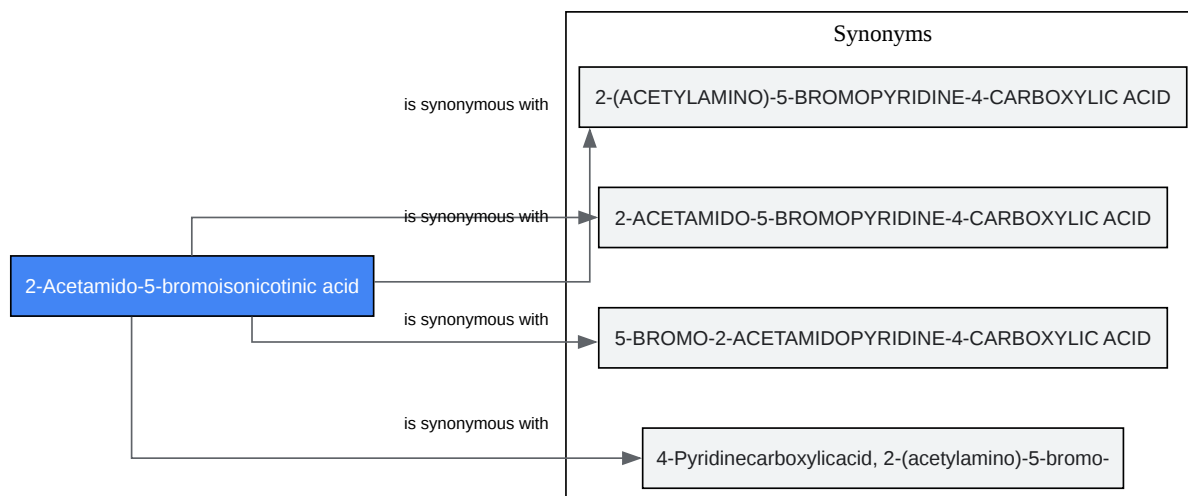
Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Acetamido-5-bromoisonicotinic acid** is presented in the table below. This data is essential for experimental design and interpretation.

Property	Value
CAS Number	871269-03-3[1][2][4][5]
Molecular Formula	C ₈ H ₇ BrN ₂ O ₃ [1][2][4]
Molecular Weight	259.06 g/mol [2]
Melting Point	258-262 °C[3][4]
Boiling Point	569.9°C at 760 mmHg[3]
Flash Point	298.4°C[3]
Density	1.793 g/cm ³ [3]
Refractive Index	1.658[3]
PubChem CID	7210831[6]
MDL Number	MFCD07363802[2]

Logical Relationship of Nomenclature

The various synonyms for **2-Acetamido-5-bromoisonicotinic acid** all describe the same molecular structure. The logical relationship between the primary name and its synonyms is based on the IUPAC (International Union of Pure and Applied Chemistry) naming conventions and the order in which substituents are listed.



[Click to download full resolution via product page](#)

Caption: Logical relationship between the primary chemical name and its synonyms.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. 871269-03-3 | 2-Acetamido-5-bromoisonicotinic acid | Boroncore [boroncore.com]
- 3. 2-Acetamido-5-bromoisonicotinic acid - product - Nantong Zandery BioTechnology Co.,LTD [pyzdr.com]
- 4. chembk.com [chembk.com]
- 5. novasynorganics.com [novasynorganics.com]

- 6. labsolu.ca [labsolu.ca]
- To cite this document: BenchChem. [A Technical Guide to 2-Acetamido-5-bromoisonicotinic Acid: Synonyms and Chemical Identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057784#synonyms-and-alternative-names-for-2-acetamido-5-bromoisonicotinic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com